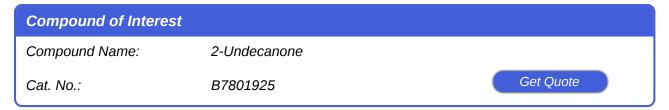


# An In-depth Technical Guide to 2-Undecanone (CAS No. 112-12-9)

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of **2-Undecanone** (CAS No. 112-12-9), a versatile ketone with applications ranging from fragrance and flavor to insect repellents and potential immunomodulatory and protective roles. This document collates its chemical and physical properties, outlines detailed experimental protocols for its synthesis, purification, and analysis, and explores its biological activities with a focus on its mechanism of action. Diagrams illustrating key synthetic and signaling pathways are provided to facilitate a deeper understanding for research and development applications.

## **Chemical and Physical Properties**

**2-Undecanone**, also known as methyl nonyl ketone, is a colorless to pale yellow oily liquid with a characteristic fruity, citrus-like odor.[1][2] It is a naturally occurring compound found in various plants such as wild tomatoes, cloves, and ginger, and is also produced synthetically.[3]

Table 1: Physical and Chemical Properties of **2-Undecanone** 



Property	Value	Reference(s)
CAS Number	112-12-9	[4]
Molecular Formula	C11H22O	[4]
Molecular Weight	170.29 g/mol	[4]
Appearance	Colorless to light yellow oily liquid	[1][2]
Odor	Fruity, citrus, rue-like	[1]
Melting Point	11-15 °C	[4]
Boiling Point	231-232 °C	[1]
Density	0.825 g/mL at 25 °C	[1]
Refractive Index (n <sup>20</sup> /D)	1.430	[1]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone, benzene, chloroform, and carbon tetrachloride.	[2][3]
Flash Point	89 °C (192 °F) - closed cup	[4]
Vapor Pressure	< 1 mmHg at 20 °C	[1]
Vapor Density	5.9 (vs air)	[1]

# **Experimental Protocols Synthesis of 2-Undecanone**

Several synthetic routes to **2-Undecanone** have been reported. Below are detailed protocols for two common laboratory-scale methods.

#### 2.1.1. Oxidation of 2-Undecanol

This method involves the oxidation of the secondary alcohol, 2-undecanol, to the corresponding ketone.



 Materials: 2-undecanol, Jones reagent (chromium trioxide in sulfuric acid and water), acetone, diethyl ether, anhydrous sodium sulfate, rotary evaporator, magnetic stirrer, ice bath.

#### Procedure:

- Dissolve 2-undecanol (1 equivalent) in acetone in a round-bottom flask equipped with a magnetic stir bar.
- Cool the flask in an ice bath.
- Slowly add Jones reagent dropwise to the stirring solution. The color of the solution will change from orange to green/blue. Monitor the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the excess oxidant by the addition of isopropanol until the orange color disappears.
- Add water to the reaction mixture and extract the product with diethyl ether (3 x volumes).
- Combine the organic layers and wash with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield crude 2-undecanone.
- The crude product can be further purified by fractional distillation.

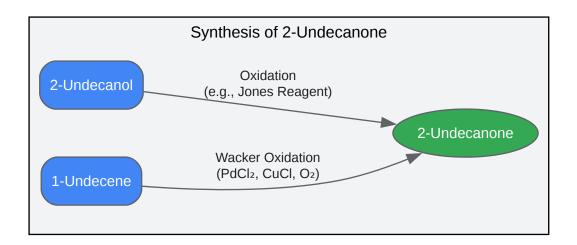
#### 2.1.2. Wacker Oxidation of 1-Undecene

The Wacker oxidation is a palladium-catalyzed oxidation of a terminal alkene to a methyl ketone.[2][5]

- Materials: 1-undecene, palladium(II) chloride (PdCl<sub>2</sub>), copper(I) chloride (CuCl), dimethylformamide (DMF), water, oxygen balloon, magnetic stirrer.
- Procedure:



- To a round-bottom flask equipped with a magnetic stir bar and an oxygen balloon, add
   PdCl<sub>2</sub> (0.1 mol%) and CuCl (1 equivalent) in a solvent mixture of DMF and water (7:1 v/v).
   [5]
- Stir the mixture under an oxygen atmosphere for 30 minutes to allow for the oxidation of Cu(I) to Cu(II).
- Add 1-undecene (1 equivalent) to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by GC or TLC.
- Upon completion, dilute the reaction mixture with water and extract with diethyl ether (3 x volumes).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude 2-undecanone by fractional distillation.



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Caption: Synthetic routes to **2-Undecanone**.

## **Purification by Fractional Distillation**



Due to its relatively high boiling point, fractional distillation is a suitable method for the purification of **2-Undecanone**, especially to separate it from starting materials or byproducts with different boiling points.

 Apparatus: A standard fractional distillation setup including a heating mantle, a round-bottom flask, a fractionating column (e.g., Vigreux column), a condenser, a receiving flask, and a thermometer.

#### Procedure:

- Assemble the fractional distillation apparatus, ensuring all joints are properly sealed.
- Place the crude **2-Undecanone** in the round-bottom flask with a few boiling chips.
- Slowly heat the flask using the heating mantle.
- Observe the temperature as the vapor rises through the fractionating column.
- Collect the fraction that distills at the boiling point of 2-Undecanone (231-232 °C).
- Discard any initial lower-boiling fractions and stop the distillation before higher-boiling impurities begin to distill.

# Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **2-Undecanone**.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Typical GC Conditions:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: Start at 60 °C, hold for 2 minutes, then ramp to 240 °C at a rate of 10 °C/min.



- o Carrier Gas: Helium at a constant flow rate.
- Typical MS Conditions:
  - o Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-400.
- Procedure:
  - Prepare a standard solution of 2-Undecanone in a suitable solvent (e.g., hexane or ethyl acetate).
  - Prepare the sample for analysis by dissolving it in the same solvent.
  - $\circ$  Inject a small volume (e.g., 1  $\mu$ L) of the sample into the GC-MS.
  - Analyze the resulting chromatogram and mass spectrum. The retention time and the fragmentation pattern can be compared to a known standard of 2-Undecanone for identification and quantification.



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Caption: General analytical workflow for 2-Undecanone.

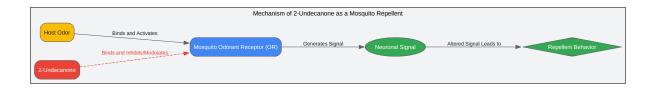
## **Biological Activity and Signaling Pathways**

**2-Undecanone** exhibits a range of biological activities, with its role as an insect repellent and its immunomodulatory effects being the most studied.



# Insect Repellent Activity: Modulation of Mosquito Odorant Receptors

**2-Undecanone** is an effective insect repellent, and its mechanism of action involves the modulation of mosquito odorant receptors (ORs).[6] It can act as both an activator and an inhibitor of these receptors, depending on the context and concentration.[6] For instance, **2-undecanone** has been shown to inhibit the response of the Aedes aegypti odorant receptor AaOR2 to its known agonist, indole.[6] This suggests that **2-undecanone** can interfere with the mosquito's ability to detect host cues.



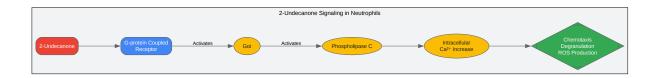
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Caption: **2-Undecanone**'s interaction with mosquito odorant receptors.

### **Modulation of Neutrophil Activity**

Recent studies have revealed that **2-undecanone**, a metabolite produced by Pseudomonas aeruginosa, can modulate neutrophil activity.[7][8] It acts as a chemoattractant for neutrophils, inducing their migration, degranulation, and the generation of reactive oxygen species (ROS). [7][8] This activation is mediated through a Gαi-phospholipase C (PLC) signaling pathway.[7][8] However, **2-undecanone** also exhibits an inhibitory effect on the neutrophil response to lipopolysaccharide (LPS) and can induce apoptosis, suggesting a complex role in the host immune response to bacterial infection.[7][8]





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Caption: **2-Undecanone**-induced neutrophil activation pathway.

## Protective Effects via Nrf2/HO-1 and NF-κB Pathways

**2-Undecanone** has been shown to protect against cardiac inflammation induced by fine particulate matter (PM<sub>2.5</sub>).[9] Its protective mechanism involves the modulation of the Nrf2/HO-1 and NF-κB signaling pathways.[9] **2-Undecanone** appears to upregulate the Nrf2/HO-1 antioxidant pathway while inhibiting the pro-inflammatory NF-κB pathway, thereby reducing oxidative stress and inflammation.[9]

## **Applications in Drug Development and Research**

The diverse biological activities of **2-Undecanone** make it a compound of interest for further research and potential therapeutic applications.

- Insect Repellents: Its proven efficacy and natural origin make it a valuable component in the development of new and safer insect repellents.
- Immunomodulation: Its ability to modulate neutrophil activity suggests potential applications
  in conditions characterized by neutrophil-driven inflammation or in the context of bacterial
  infections. Further research is needed to elucidate its therapeutic potential.
- Anti-inflammatory and Antioxidant Agent: The protective effects of 2-Undecanone against
   PM<sub>2.5</sub>-induced cardiac inflammation highlight its potential as a protective agent against



environmental stressors. Its mechanism of action through the Nrf2/HO-1 and NF-κB pathways warrants further investigation for its potential in treating inflammatory conditions.

Pheromone Synthesis: Ketones are common components of insect pheromones, and 2-undecanone could serve as a starting material or a structural motif in the synthesis of novel pest management agents.[10][11][12][13]

### Conclusion

**2-Undecanone** is a multifaceted compound with well-defined chemical and physical properties. The experimental protocols provided in this guide offer a starting point for its synthesis, purification, and analysis in a laboratory setting. Its intriguing biological activities, particularly its role as an insect repellent and its immunomodulatory and protective effects, present exciting avenues for future research and development in the fields of agriculture, medicine, and environmental health. This technical guide serves as a valuable resource for scientists and professionals seeking to explore the potential of **2-Undecanone** in their respective fields.

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